

Navigating the Safe Disposal of SHR1653: A Procedural Guide

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Compound of Interest

Compound Name: SHR1653

Cat. No.: B1193598

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This guide provides essential, immediate safety and logistical information for the proper disposal of **SHR1653**, a potent and selective oxytocin receptor (OTR) antagonist.

While specific disposal instructions for **SHR1653** from the manufacturer are not publicly available, established protocols for the disposal of halogenated organic compounds provide a clear framework. Adherence to these general procedures, in conjunction with institutional and local regulations, is paramount for maintaining a safe laboratory environment.

Key Chemical Properties for Disposal Consideration

A thorough understanding of a compound's chemical properties is the first step in a safe disposal process. For **SHR1653**, the following characteristics are particularly relevant:

Property	Value	Implication for Disposal
Chemical Formula	C21H21ClFN5O2	Contains chlorine and fluorine, classifying it as a halogenated organic compound.
Molecular Weight	429.88 g/mol	-
Solubility	Soluble in DMSO	The disposal of the solvent used to dissolve SHR1653 must also be considered.
Chemical Class	Halogenated organic compound, triazole derivative	Requires segregation from non-halogenated organic waste to prevent the formation of hazardous byproducts during disposal and to minimize disposal costs. [1] [2] [3]

Step-by-Step Disposal Protocol for SHR1653

The following protocol outlines the necessary steps for the safe disposal of **SHR1653** waste. This procedure is based on general guidelines for managing halogenated organic chemical waste in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **SHR1653** and its waste.

2. Waste Segregation:

- It is crucial to segregate halogenated organic waste from all other waste streams.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Designate a specific, clearly labeled waste container for "Halogenated Organic Waste."[\[2\]](#)[\[4\]](#)
- Do not mix **SHR1653** waste with non-halogenated solvents, aqueous waste, or solid waste.[\[1\]](#)[\[2\]](#)

3. Waste Collection:

- Collect waste **SHR1653**, including any contaminated solvents (like DMSO), in a dedicated, leak-proof, and chemically compatible container.[\[5\]](#)[\[6\]](#)
- The container should be kept securely closed when not in use.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Ensure the waste container is properly labeled with "Hazardous Waste," the full chemical name ("**SHR1653**"), and the names of any solvents present.[\[2\]](#)[\[6\]](#)

4. Storage of Waste:

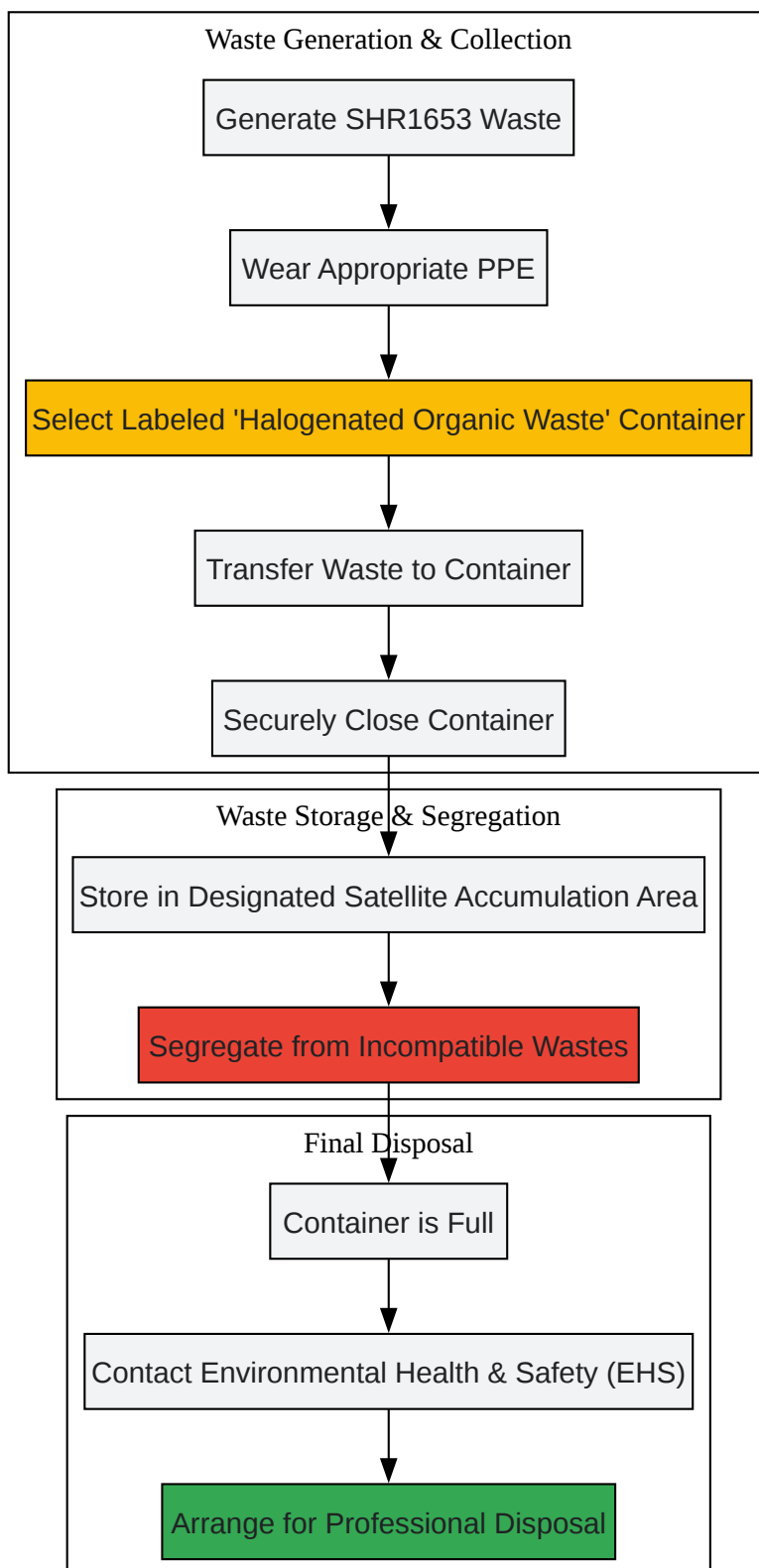
- Store the waste container in a designated, well-ventilated satellite accumulation area.[\[2\]](#)
- The storage area should be away from heat sources and incompatible materials.

5. Disposal Request:

- Once the waste container is full, or in accordance with your institution's guidelines, arrange for its disposal through your organization's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[6\]](#)
- Never dispose of **SHR1653** or its containers in the regular trash or down the drain.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of chemical waste like **SHR1653** in a laboratory setting.



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General Chemical Waste Disposal Workflow

Disclaimer: The information provided is based on general laboratory safety protocols for halogenated organic compounds. It is not a substitute for a formal safety assessment and the guidance of your institution's Environmental Health and Safety (EHS) department. Always consult your institution's specific waste disposal procedures and comply with all local, state, and federal regulations.

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